

# An In-depth Technical Guide to Magnesium Chromate

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## Compound of Interest

Compound Name: MAGNESIUM CHROMATE

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This technical guide provides a comprehensive overview of **magnesium chromate** ( $\text{MgCrO}_4$ ), detailing its chemical identifiers, physicochemical properties, synthesis methodologies, applications, and critical safety information. The information is presented to support research, development, and safety management in laboratory and industrial settings.

## Chemical Identifiers and Nomenclature

**Magnesium chromate** is an inorganic compound composed of magnesium cations ( $\text{Mg}^{2+}$ ) and chromate anions ( $\text{CrO}_4^{2-}$ )[1]. It is a yellow, odorless, and water-soluble crystalline solid[1][2]. The anhydrous form has a CAS Registry Number of 13423-61-5[2][3][4]. Hydrated forms also exist, such as **magnesium chromate** hydrate with CAS Number 23371-94-0.

A summary of key identifiers for anhydrous **magnesium chromate** is provided in the table below.

| Identifier        | Value   |
|-------------------|---|
| CAS Number        | 13423-61-5[2][4]                                  |
| EC Number         | 236-540-0[4]                                      |
| PubChem CID       | 61599[2]  |
| IUPAC Name        | magnesium dioxido(dioxo)chromium[4]               |
| Molecular Formula | MgCrO <sub>4</sub> [2][4]                         |
| InChI             | InChI=1S/Cr.Mg.4O/q;+2;;;2*-1[2][4]               |
| InChIKey          | CRGGPIWCSGOBDN-UHFFFAOYSA-N[2][4]                 |
| Canonical SMILES  | [O-]--INVALID-LINK--(=O)[O-].[Mg+2][2][4]         |
| Other Names       | Magnesium chromate(VI), Magnesium monochromate[2] |

## Physicochemical Properties

**Magnesium chromate**'s properties are influenced by its composition and hydration state. It is known for its high water solubility and characteristic yellow color, typical of chromate compounds[5].

| Property            | Value   |
|---------------------|---|
| Molar Mass          | 140.297 g/mol [2] (anhydrous)   |
| Appearance          | Yellow crystalline solid[1][2][5]   |
| Solubility in Water | Soluble[2][6]   |
| Density             | 2.86 g/cm <sup>3</sup> (anhydrous)[1]   |
| Melting Point       | Decomposes at 700°C[1]  |
| Hazards             | Confirmed carcinogen, skin sensitizer, acutely toxic, environmental hazard[2][4][7] |

## Synthesis and Experimental Protocols

Several methods are employed for the synthesis of **magnesium chromate** and its related compounds, offering control over the material's properties at the nanoscale[8].

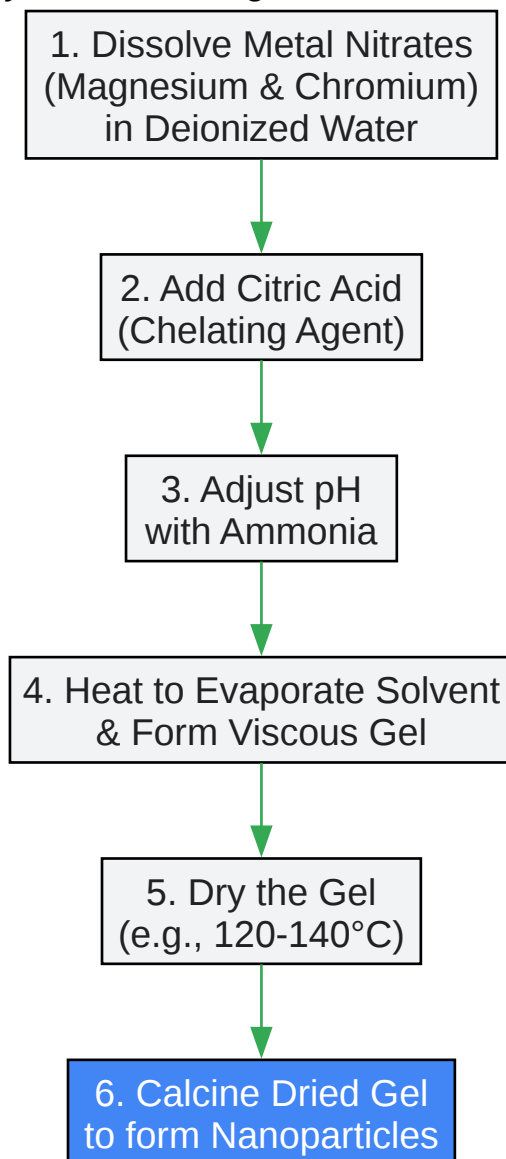
A conventional method for producing magnesium-chromium-oxygen compounds involves the high-temperature interaction of magnesium oxide (MgO) and chromium oxides like Cr<sub>2</sub>O<sub>3</sub> or CrO<sub>3</sub>[8]. The reaction of active magnesium oxide with a chromic acid solution (derived from CrO<sub>3</sub> in water) readily forms a mixture of partially hydrated magnesia and **magnesium chromate**[8]. Further heating is required to drive the reaction to completion[8].

The sol-gel technique offers a route to synthesize nanocrystalline **magnesium chromate**. A typical procedure involves:

- Dissolving stoichiometric amounts of magnesium nitrate and chromium nitrate in deionized water[8][9].
- Adding citric acid as a chelating agent. The molar ratio of citrate to metallic ions is often maintained at 1:2[9].
- Stirring the solution at room temperature for several hours to ensure homogeneity[9].
- Adjusting the pH of the solution (e.g., to 6) by the dropwise addition of ammonia to enhance the efficiency of the chelating agent[9].
- Slowly evaporating the solvent by heating to form a viscous gel[8][9].
- Drying the gel, for instance at 120-140°C for 24 hours[9].
- Calcining the dried gel precursor at elevated temperatures (e.g., 550-600°C) to obtain the final nano-sized MgCr<sub>2</sub>O<sub>4</sub> powder[9].

The following diagram illustrates the workflow for the citrate sol-gel synthesis method.

## Citrate Sol-Gel Synthesis of Magnesium Chromate Nanoparticles



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Caption: Workflow for the citrate sol-gel synthesis method.

## Applications in Research and Industry

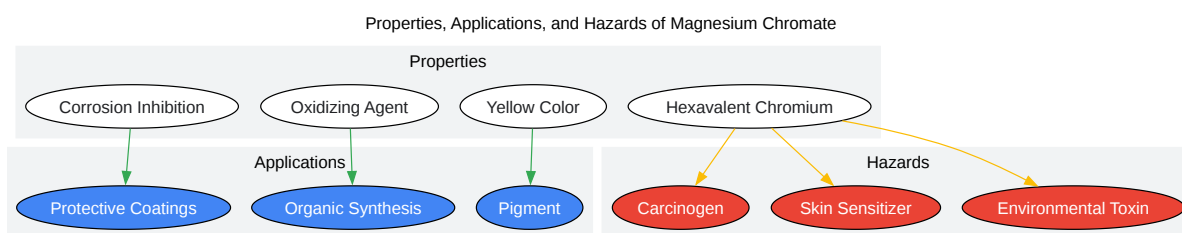
**Magnesium chromate** has several industrial and laboratory applications, although its use is regulated due to health and environmental concerns[5].

- **Corrosion Inhibitor:** It is used as a corrosion inhibitor, particularly in the water coolant of gas turbine engines, because it does not produce a fusible alkaline residue upon thermal

decomposition[2][6]. It is also a component in forming chemical conversion coatings on magnesium surfaces to enhance corrosion resistance[10][11].

- **Pigment:** As a hydrate, it can be used as a pigment[2].
- **Catalyst and Precursor:** In research, it serves as a catalyst and a precursor in materials science[8]. It is a starting material for the synthesis of advanced inorganic pigments and functional ceramic and spinel-type materials[8].
- **Oxidizing Agent:** It acts as a versatile oxidizing agent in various organic synthesis reactions[8].

The relationship between **magnesium chromate**'s properties and its functions is visualized below.



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Caption: Relationship between properties, applications, and hazards.

## Health and Safety Information

**Magnesium chromate**, like other hexavalent chromium compounds, is hazardous and requires careful handling.

- **Carcinogenicity:** It is a confirmed human carcinogen[2][4][7].

- Toxicity: Inhalation may cause kidney and liver damage[2][4]. It is toxic if swallowed and harmful in contact with skin[12].
- Sensitization: It may cause an allergic skin reaction and is a known skin sensitizer[4][7].
- Environmental Hazards: It is very toxic to aquatic life with long-lasting effects[7].

#### Handling and Storage:

- Work under a hood and avoid breathing dust[7].
- Wear appropriate personal protective equipment (PPE), including impervious gloves, safety glasses, and respiratory protection[7][12].
- Store in a tightly closed, dry, and well-ventilated place, away from incompatible materials[7][13].
- It should be treated as hazardous waste, and disposal must follow strict regulations[2][7].

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